Application Note & Protocol: Synthesis of 5-Methyl-1,3-benzoxazol-2-amine

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Compound of Interest

Compound Name:	*5-Methyl-1,3-benzoxazol-2-amine*
CAS No.:	*64037-15-6*
Cat. No.:	*B1265484*

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Abstract

This document provides a comprehensive guide for the synthesis of **5-Methyl-1,3-benzoxazol-2-amine**, a key scaffold in medicinal chemistry, from 2-amino-4-methylphenol. We present a detailed protocol centered on the classical and widely cited von Braun-BrCN reaction, which involves cyclization using cyanogen bromide. Due to the extreme toxicity of cyanogen bromide, this guide places a paramount emphasis on the necessary safety protocols and handling procedures. The narrative explains the causality behind experimental choices, the underlying reaction mechanism, and robust analytical methods for the structural confirmation of the final product. This application note is intended for researchers, scientists, and drug development professionals with a strong background in synthetic organic chemistry.

Introduction & Significance

2-Aminobenzoxazoles are privileged heterocyclic structures renowned for their broad spectrum of pharmacological activities.[1][2][3] These scaffolds are integral to the development of therapeutic agents, including enzyme inhibitors, and probes for positron emission tomography (PET).[4][5] **5-Methyl-1,3-benzoxazol-2-amine**, a specific derivative, serves as a crucial

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building block in the synthesis of more complex molecules for drug discovery and materials science.[1][6]

The most established route to 2-aminobenzoxazoles is the cyclization of 2-aminophenols with an electrophilic cyanating agent.[4][5] While safer, modern alternatives like N-cyano-N-phenyl-p-toluenesulfonamide (NCTS) have been explored, they have been reported to suffer from reproducibility issues.[4][5][7] Therefore, the classical method employing cyanogen bromide (BrCN) remains a prevalent, albeit hazardous, synthetic route. This protocol provides a reliable methodology for this synthesis, integrated with stringent safety measures to mitigate the associated risks.

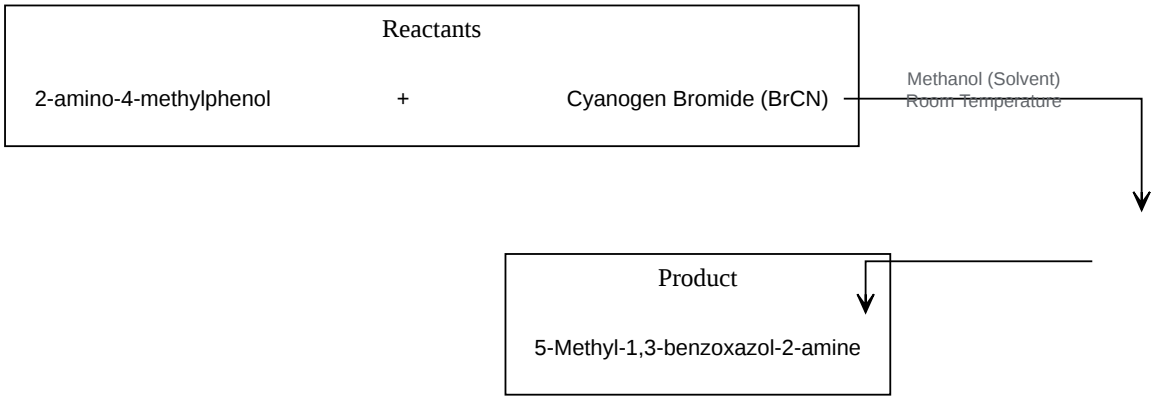
Reaction Mechanism & Scientific Rationale

The synthesis proceeds via a cyclization reaction first detailed by Julius von Braun.[8][9][10] The mechanism involves two key stages:

- Nucleophilic Attack: The reaction initiates with the nucleophilic attack of the primary amino group ($-NH_2$) of 2-amino-4-methylphenol on the electrophilic carbon of cyanogen bromide. This forms a cyanamide intermediate.
- Intramolecular Cyclization: The adjacent hydroxyl group (-OH) then acts as an intramolecular nucleophile, attacking the electrophilic carbon of the nitrile group. This ring-closing step, followed by tautomerization and elimination of hydrogen bromide, yields the stable aromatic **5-Methyl-1,3-benzoxazol-2-amine**.

The choice of a protic solvent like methanol facilitates proton transfers required during the reaction sequence. An acid scavenger (base) is not strictly necessary as the starting material can serve this role, but its inclusion can sometimes improve yields by neutralizing the HBr byproduct.

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Caption: Overall reaction for the synthesis of **5-Methyl-1,3-benzoxazol-2-amine**.

Critical Safety Mandates: Handling Cyanogen Bromide

WARNING: Cyanogen bromide is a super toxic chemical and can be fatal if inhaled, swallowed, or absorbed through the skin. It causes severe chemical burns and is a lachrymator. All operations must be conducted in a certified chemical fume hood with proper personal protective equipment.

- Toxicity: Fatal if swallowed, in contact with skin, or if inhaled.[11][12] The probable oral lethal dose in humans is less than 5 mg/kg.[13]
- Hazardous Reactions: Contact with acids, water, or heat liberates highly toxic and flammable hydrogen cyanide gas.[13] Impure cyanogen bromide can decompose rapidly and may explode.[13]
- Personal Protective Equipment (PPE):
  - Gloves: Wear chemical-resistant gloves (e.g., nitrile, neoprene). Double-gloving is recommended.

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- Eye Protection: Chemical safety goggles and a full-face shield are mandatory.
- Lab Coat: A flame-resistant lab coat must be worn.
- Respiratory Protection: Use only in a well-ventilated chemical fume hood. For emergencies, a self-contained breathing apparatus (SCBA) is required.[11]

- Handling & Storage: Store locked up in a cool, dry, well-ventilated area away from acids and moisture.[11][13]
- First Aid:
  - Skin Contact: Immediately wash off with plenty of water for at least 15 minutes and remove contaminated clothing.[11] Seek immediate medical attention.
  - Eye Contact: Immediately rinse with plenty of water for at least 15 minutes.[11] Seek immediate medical attention.
  - Inhalation: Move the person to fresh air. Seek immediate medical attention.[11]
  - Ingestion: Do NOT induce vomiting. Rinse mouth.[11] Seek immediate medical attention.

The starting material, 2-amino-4-methylphenol, is a skin, eye, and respiratory irritant.[14][15][16] Standard laboratory PPE should be worn during its handling.

Detailed Experimental Protocol

This protocol is designed to yield approximately 1 gram of the final product and can be scaled accordingly.

Materials & Reagents

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Reagent/Material	Molar Mass (g/mol)	Amount	Moles (mmol)	Molar Eq.	Supplier/Grade
2-amino-4-methylphenol	123.15	1.00 g	8.12	1.0	Sigma-Aldrich, 97%
Cyanogen Bromide	105.92	0.90 g	8.50	1.05	Acros Organics, 97%
Methanol (Anhydrous)	32.04	40 mL	-	-	Fisher Scientific, ACS
Sodium Bicarbonate (Sat. Soln.)	84.01	~20 mL	-	-	VWR, ACS Grade
Deionized Water	18.02	~100 mL	-	-	In-house

Equipment

- 100 mL Round-bottom flask
- Magnetic stirrer and stir bar
- Ice-water bath
- Dropping funnel (or syringe pump for controlled addition)
- Glass funnel and filter paper
- Beakers and Erlenmeyer flasks
- Rotary evaporator

Step-by-Step Synthesis Procedure

Caption: Experimental workflow for the synthesis of **5-Methyl-1,3-benzoxazol-2-amine**.

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- Preparation: In a 100 mL round-bottom flask equipped with a magnetic stir bar, dissolve 1.00 g (8.12 mmol) of 2-amino-4-methylphenol in 20 mL of anhydrous methanol. Stir until a clear solution is formed.
- Cooling: Place the flask in an ice-water bath and allow the solution to cool to 0-5 °C.
- Reagent Addition (CRITICAL STEP): In the fume hood, dissolve 0.90 g (8.50 mmol) of cyanogen bromide in 20 mL of anhydrous methanol. Add this solution dropwise to the cooled, stirring solution of 2-amino-4-methylphenol over 30 minutes. A precipitate may begin to form during the addition.
- Reaction: After the addition is complete, remove the ice bath and allow the reaction mixture to warm to room temperature. Let it stir for 12-16 hours.
- Monitoring: Monitor the reaction's progress using Thin Layer Chromatography (TLC) with a mobile phase of Hexane:Ethyl Acetate (e.g., 7:3 v/v). The disappearance of the starting material spot indicates completion.
- Quenching & Isolation: Pour the reaction mixture into 100 mL of cold deionized water. Carefully neutralize the mixture by slowly adding a saturated solution of sodium bicarbonate until effervescence ceases (pH ~7-8). The crude product will precipitate out of the solution.
- Filtration: Collect the solid precipitate by vacuum filtration. Wash the solid with cold deionized water (3 x 20 mL) to remove any inorganic salts.
- Drying & Purification: Dry the crude solid under vacuum. The product can be purified by recrystallization from an ethanol/water mixture to yield a brown solid. The expected yield is typically in the range of 50-60%.

Product Characterization & Validation

To confirm the identity and purity of the synthesized **5-Methyl-1,3-benzoxazol-2-amine**, the following analytical data should be acquired and compared with literature values.

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Analysis	Expected Result
Appearance	Brown solid[4]
^{1}H NMR (400 MHz, DMSO-d_6)	δ 7.29 (s, 2H, -NH_2), 7.16 (d, J = 8.0 Hz, 1H, Ar-H), 7.00 (s, 1H, Ar-H), 6.75 (d, J = 7.9 Hz, 1H, Ar-H), 2.30 (s, 3H, -CH_3).[4]
^{13}C NMR (101 MHz, DMSO-d_6)	δ 162.89, 146.09, 143.78, 132.47, 120.46, 115.69, 107.80, 21.10.[4]
HRMS (ESI)	m/z: calculated for $C_8H_9N_2O$ $[M+H]^+$: 149.0709; found: 149.0709.[4]
IR (KBr)	Characteristic peaks for N-H stretching (~3300-3400 cm^{-1}), C=N stretching (~1640 cm^{-1}), and aromatic C-H stretching.

The acquired data provides a self-validating system. A match between the experimental data and the reference values confirms the successful synthesis of the target compound.

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